

Application Notes & Protocols: Synthesis of 16 α ,17-Epoxyprogesterone from Pregnenolone

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Compound of Interest

Compound Name: 16 α ,17-Epoxyprogesterone

Cat. No.: B052776

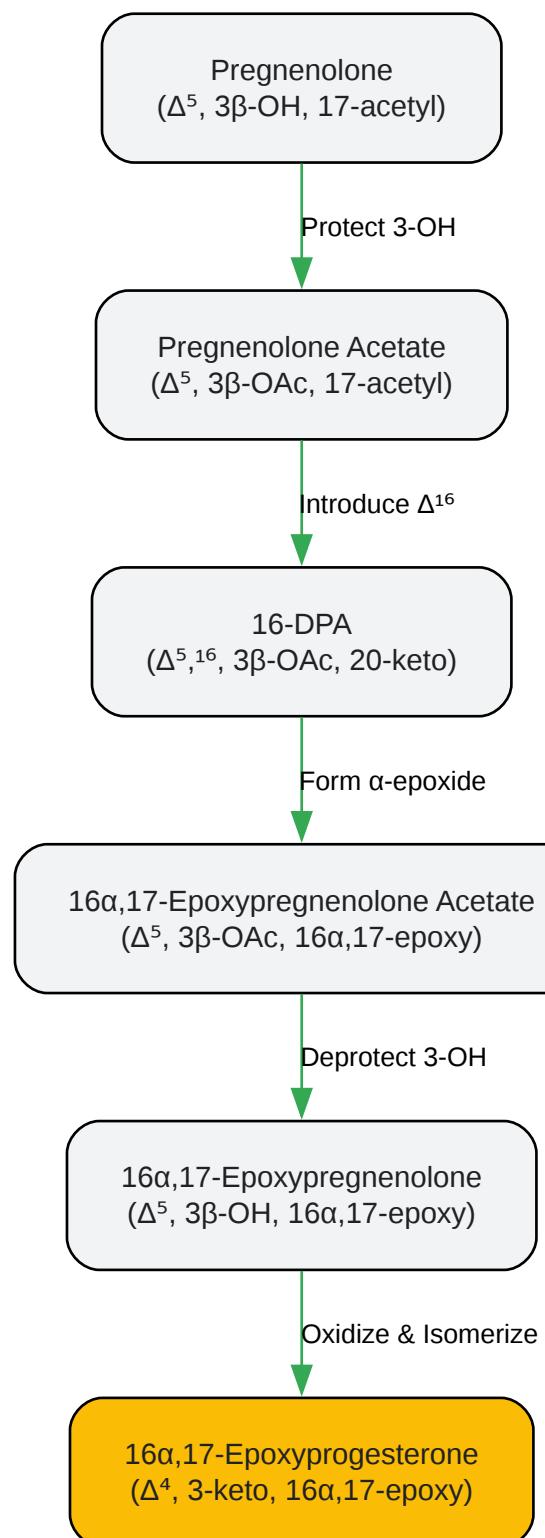
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Audience: Researchers, scientists, and drug development professionals.

Introduction: 16 α ,17-Epoxyprogesterone, also known as Woshi oxide, is a crucial intermediate in the synthesis of numerous corticosteroid drugs, including prednisolone and dexamethasone. Its unique steroidal structure, featuring an epoxide ring and the progesterone backbone, makes it a valuable synthon for introducing further functionalities. This document provides a detailed overview of a five-step chemical synthesis route starting from the readily available steroid precursor, pregnenolone. The protocols provided are based on established steroid chemistry principles and aim to provide a clear and reproducible guide for laboratory synthesis.

Overall Synthetic Pathway

The transformation of pregnenolone to 16 α ,17-epoxyprogesterone is accomplished via a five-step sequence. This pathway involves protection of the 3 β -hydroxyl group, introduction of the key C16-C17 double bond, stereoselective epoxidation, deprotection, and final oxidation/isomerization to yield the target compound.



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